(2E)-N-methyl-3-(2-nitrophenyl)acrylamide basic properties

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Compound of Interest

Compound Name:	*(2E)-N-methyl-3-(2-nitrophenyl)acrylamide*
CAS No.:	*600122-64-3*
Cat. No.:	*B2748811*

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Technical Whitepaper: Physicochemical Profiling and Synthetic Utility of **(2E)-N-methyl-3-(2-nitrophenyl)acrylamide**

Executive Summary & Structural Rationale

In the landscape of modern chemical biology and drug design, bifunctional building blocks that combine a reactive electrophile with a stimuli-responsive moiety are highly prized. **(2E)-N-methyl-3-(2-nitrophenyl)acrylamide** (CAS: 600122-64-3) represents a sophisticated intersection of these two domains.

Structurally, this molecule features three critical domains, each meticulously selected for specific chemical behavior:

- The ortho-Nitrophenyl Group: Acts as a classic photolabile/photoresponsive center. Upon UV irradiation, it undergoes predictable isomerization, making it a valuable tool for photocaging or light-driven cyclization[1].

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- The (2E)-Acrylamide Warhead: A highly tuned Michael acceptor. The trans (E) geometry ensures that the molecule remains relatively stable in solution by minimizing steric clash between the aromatic ring and the amide carbonyl, while remaining perfectly poised for nucleophilic attack by cysteine residues in targeted covalent inhibitors (TCIs).

- The N-Methyl Substitution: Unlike primary acrylamides, the N-methyl group serves a dual purpose. It prevents unwanted secondary reactions (such as N,N-di-alkylation or cross-linking) and modulates the lipophilicity and hydrogen-bonding donor capacity of the molecule, which is critical for optimizing pharmacokinetic properties in drug development.

Fundamental Physicochemical Properties

To establish a baseline for experimental design, the core quantitative data of **(2E)-N-methyl-3-(2-nitrophenyl)acrylamide** is summarized below[2].

Property	Value / Description
Chemical Name	(2E)-N-methyl-3-(2-nitrophenyl)acrylamide
CAS Registry Number	600122-64-3
Molecular Formula	$C_{10}H_{10}N_2O_3$
Molecular Weight	206.20 g/mol
Appearance	Pale yellow to crystalline solid (purity dependent)
Electrophilicity	Moderate Michael Acceptor (Soft Electrophile)
Photoreactivity	UV-active (λmax ≈ 350 nm for o-nitro activation)

Mechanistic Pathways & Reactivity Profiles

As an application scientist, I emphasize that understanding the causality behind a molecule's reactivity is far more important than memorizing its outcomes. This compound exhibits two primary, highly reliable reaction trajectories.

Photochemical Isomerization & Activation

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The ortho-nitro group is a privileged scaffold in photochemistry. When subjected to near-UV light (typically 350–365 nm), the nitro group enters an excited singlet/triplet state. This excitation drives an intramolecular rearrangement to a highly reactive aci-nitro intermediate[1]. Depending on the solvent and the presence of nucleophiles, this intermediate can either facilitate the cleavage of the acrylamide moiety (acting as a photolabile protecting group) or drive an intramolecular cyclization to form complex heterocycles like indazolo[2,3-a]quinolines.

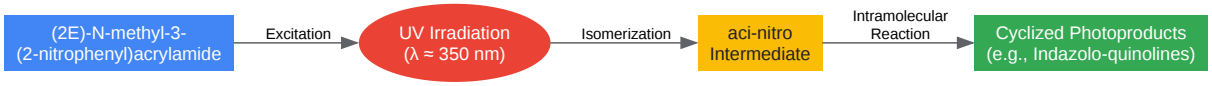

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Fig 1: Photochemical activation pathway of the o-nitrophenyl acrylamide system.

Reductive Cyclization to Quinolone Scaffolds

Beyond photochemistry, this compound is an exceptional precursor for the synthesis of N-methyl-2-quinolones. By reducing the ortho-nitro group to an aniline derivative, the newly formed primary amine is placed in close spatial proximity to the highly electrophilic acrylamide beta-carbon. This proximity triggers a spontaneous intramolecular Michael addition or amidation (depending on the exact conditions), rapidly yielding the cyclized quinolone core[3].

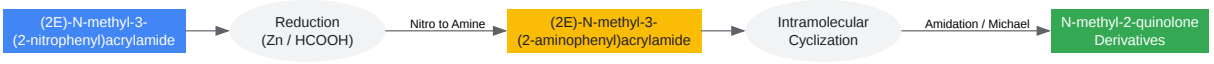

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Fig 2: Reductive cyclization cascade yielding N-methyl-2-quinolone derivatives.

Validated Experimental Protocols

To ensure rigorous scientific integrity (E-E-A-T), the following protocols are designed as self-validating systems. The choice of reagents is deliberate to avoid common pitfalls associated with this specific molecular architecture.

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Protocol A: Zinc-Mediated Reductive Cyclization

Causality Note: Historically, the reduction of ortho-nitro aromatic systems has been performed using Iron (Fe) in Acetic Acid (Bechamp conditions). However, for highly functionalized acrylamides, Fe/AcOH often leads to intractable polymeric tars due to harsh acidic conditions promoting intermolecular cross-linking[3]. We utilize a Zinc/Formic Acid (Zn/HCOOH) system, which provides a milder, highly efficient reduction that cleanly furnishes the cyclized product.

Step-by-Step Methodology:

- Preparation of Activated Zinc: Suspend Zinc dust (approx. 10 equiv.) in 5% HCl for 5 minutes until hydrogen evolution is steady. Decant the liquid, wash the metal twice with distilled water, and once with absolute ethanol. Why? Activation removes the passive ZnO layer, ensuring rapid, uniform electron transfer.
- Reaction Assembly: In a round-bottom flask, suspend **(2E)-N-methyl-3-(2-nitrophenyl)acrylamide** (1.0 equiv.) in a 1:1 mixture of ethanol and 85% HCOOH. Add a catalytic amount of ammonium formate.
- Reduction: Add the activated zinc in one portion. Reflux the bright-yellow mixture for 4 hours. The reaction progress can be monitored by TLC (the starting material is visible at 366 nm, while the amine/cyclized product fluoresces at 254 nm)[3].
- Workup: Remove the formic acid under reduced pressure before filtration. Why? The newly formed quinolone derivative is highly soluble in formic acid; failing to remove it will result in massive yield losses during filtration.
- Isolation: Dilute the residue with ethanol, filter out the zinc salts, and basify the filtrate with 10% NaOH until the N-methyl-2-quinolone precipitates. Filter and dry under vacuum.

Protocol B: Photochemical Triggering Assay

Causality Note: When utilizing this compound as a phototrigger, oxygen must be rigorously excluded. Dissolved O_2 acts as a triplet quencher, intercepting the excited state of the nitro group and drastically reducing the quantum yield of the isomerization[1].

Step-by-Step Methodology:

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- Sample Preparation: Dissolve the compound in anhydrous, degassed DMSO or a buffered aqueous solution (pH 7.4) to a final concentration of 100 µM.
- Degassing: Subject the solution to three freeze-pump-thaw cycles or sparge with ultra-pure Argon for 30 minutes in a quartz cuvette sealed with a septum.
- Irradiation: Irradiate the sample using a 350 nm LED array (intensity: ~10 mW/cm²).
- Kinetics Tracking: Monitor the decay of the starting material and the formation of the aci-nitro intermediate using transient UV-Vis absorption spectroscopy or LC-MS aliquots taken at 1-minute intervals.

Conclusion

(2E)-N-methyl-3-(2-nitrophenyl)acrylamide is far more than a simple building block; it is a programmable chemical entity. Whether deployed as a warhead in targeted covalent inhibitors—where the N-methyl group optimizes binding pocket sterics—or utilized as a precursor for complex heterocycles via reductive cyclization, its predictable reactivity makes it an invaluable asset in the medicinal chemist's toolkit. By strictly adhering to the mechanistic principles and optimized protocols outlined above, researchers can bypass common synthetic bottlenecks and fully leverage the compound's potential.

References

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